

2,4-Difluoroaniline MSDS and safety precautions

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Compound of Interest

Compound Name: 2,4-Difluoroaniline

Cat. No.: B146603

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Technical Support Center: 2,4-Difluoroaniline

Welcome to the technical support center for **2,4-Difluoroaniline** (CAS No. 367-25-9). This guide provides essential safety information, troubleshooting for common experimental issues, and answers to frequently asked questions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,4-Difluoroaniline**?

A1: **2,4-Difluoroaniline** is a combustible liquid that is harmful if swallowed and toxic in contact with skin or if inhaled.[1][2] It can cause skin and serious eye irritation.[3] A significant health hazard is the potential to cause methemoglobinemia, which impairs the blood's ability to carry oxygen, leading to symptoms like dizziness, headache, cyanosis (bluish skin), and in severe cases, unconsciousness and death.[4]

Q2: What immediate first aid measures should be taken in case of exposure?

A2: Immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][4][5]

- Skin Contact: Take off immediately all contaminated clothing.[3] Flood the affected skin with water for at least 15 minutes and wash thoroughly with soap and water.[4][5] Seek medical aid, especially if irritation develops.[4][5]
- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Call a poison control center or doctor immediately.[1][4]

Q3: What are the proper storage conditions for **2,4-Difluoroaniline**?

A3: Store in a cool, dry, well-ventilated area away from incompatible substances.[3][4] Keep the container tightly closed.[2][3][4] It should be isolated from heat, sparks, open flames, and sources of ignition.[1][2][4] It is also incompatible with acids, acid chlorides, acid anhydrides, strong oxidizing agents, and chloroformates.[1][2][6] The substance may be sensitive to prolonged exposure to air and light.[1][5][7]

Q4: What personal protective equipment (PPE) is mandatory when handling this chemical?

A4: Proper PPE is essential to prevent exposure.

- Eye/Face Protection: Wear chemical splash goggles and a face shield.[2]
- Skin Protection: Wear appropriate protective gloves and a chemical-resistant suit or lab coat to prevent skin contact.[2][4]
- Respiratory Protection: Use only in a chemical fume hood.[1] If exposure limits may be exceeded, use a NIOSH/MSHA-approved respirator with an appropriate filter cartridge (e.g., type ABEK).[4]

Quantitative Data

For quick reference, key physical, chemical, and toxicological data are summarized below.

Table 1: Physical and Chemical Properties of **2,4-Difluoroaniline**

Property	Value	Source(s)
CAS Number	367-25-9	[5]
Molecular Formula	C ₆ H ₅ F ₂ N	[2][5][8]
Molecular Weight	129.11 g/mol	[2][5][8]
Appearance	Dark reddish-purple liquid; Colorless to light orange/yellow liquid	[5][8]
Boiling Point	170 °C at 753 mmHg	[5][6]
Melting Point	-7.5 °C (18.5 °F)	[5]
Flash Point	62 - 70 °C (143.6 - 158 °F)	
Density	1.268 g/mL at 25 °C	[5]
Water Solubility	10 to 50 mg/mL at 20.5 °C	[5][7]

Table 2: Toxicological Data for **2,4-Difluoroaniline**

Parameter	Route	Species	Value	Source(s)
LD ₅₀	Oral	Rat	820 - 951 mg/kg	[2][9]
LD ₅₀	Dermal	Rat	672 - 1014 mg/kg	[2][9]
LC ₅₀	Inhalation	Rat	6210 mg/m ³ (4 h)	[2]
LC ₅₀	Aquatic (Acute)	Zebrafish (Danio rerio)	200.96 mg/L (96 h)	[10][11][12]

Troubleshooting & Experimental Guides

This section addresses specific issues that may arise during experimentation.

Issue 1: A small spill (<100 mL) of **2,4-Difluoroaniline** occurs inside a chemical fume hood.

- Protocol: Small Spill Cleanup
 - Alert Personnel: Notify others in the immediate area.
 - Ensure Safety: Keep the fume hood sash as low as possible. Ensure all ignition sources are removed.[\[4\]](#)[\[7\]](#)
 - Don PPE: Wear appropriate PPE, including double gloves (nitrile), chemical splash goggles, face shield, and a lab coat.
 - Contain & Absorb: Cover the spill with an inert, non-combustible absorbent material like vermiculite, sand, or earth.[\[3\]](#)[\[4\]](#) Do not use paper towels as this can increase vapor generation.[\[13\]](#)
 - Collect Waste: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[3\]](#) Use spark-proof tools if available.[\[4\]](#)
 - Decontaminate: Wipe down the spill area with a soap and water solution.[\[5\]](#)[\[7\]](#)
 - Dispose: Seal the waste container and dispose of it, along with contaminated gloves and materials, through your institution's hazardous waste program.[\[2\]](#)[\[3\]](#)

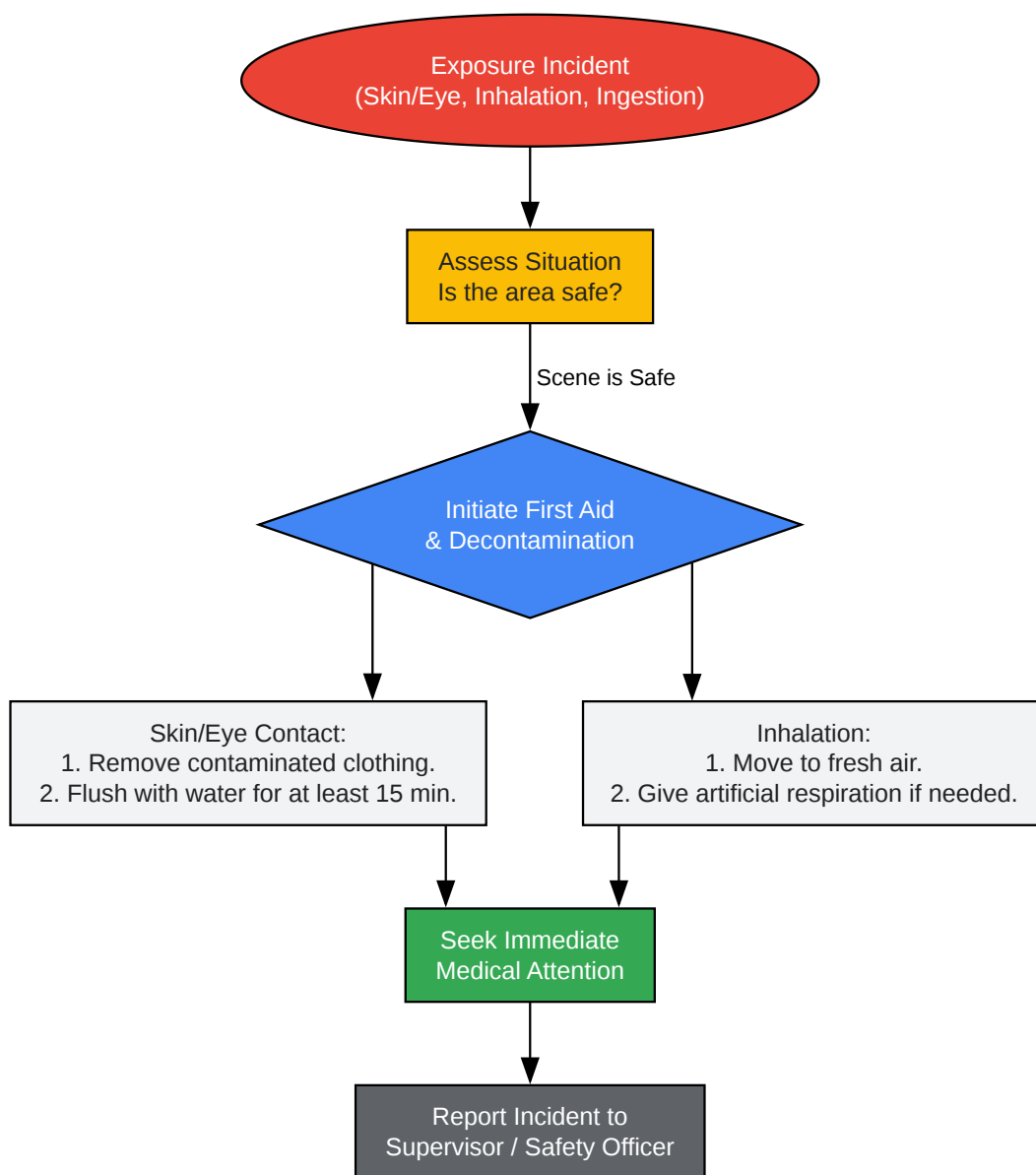
Issue 2: An experiment requires isolating a reaction product, but the material appears to be degrading or changing color upon exposure to the lab environment.

- Troubleshooting Guide:
 - Check for Air/Light Sensitivity: **2,4-Difluoroaniline** may be sensitive to prolonged air exposure and light.[\[1\]](#)[\[5\]](#)[\[7\]](#) Discoloration (e.g., darkening) can be a sign of oxidation or degradation.
 - Implement Inert Atmosphere: If not already doing so, conduct the reaction and workup under an inert atmosphere (e.g., Nitrogen or Argon) to prevent oxidation.
 - Minimize Light Exposure: Protect the reaction vessel and storage containers from light by wrapping them in aluminum foil or using amber-colored glassware.

- Storage Review: Ensure the source bottle is stored correctly—tightly sealed, in a cool, dry, dark place, and away from incompatible materials.^[3]^[4]

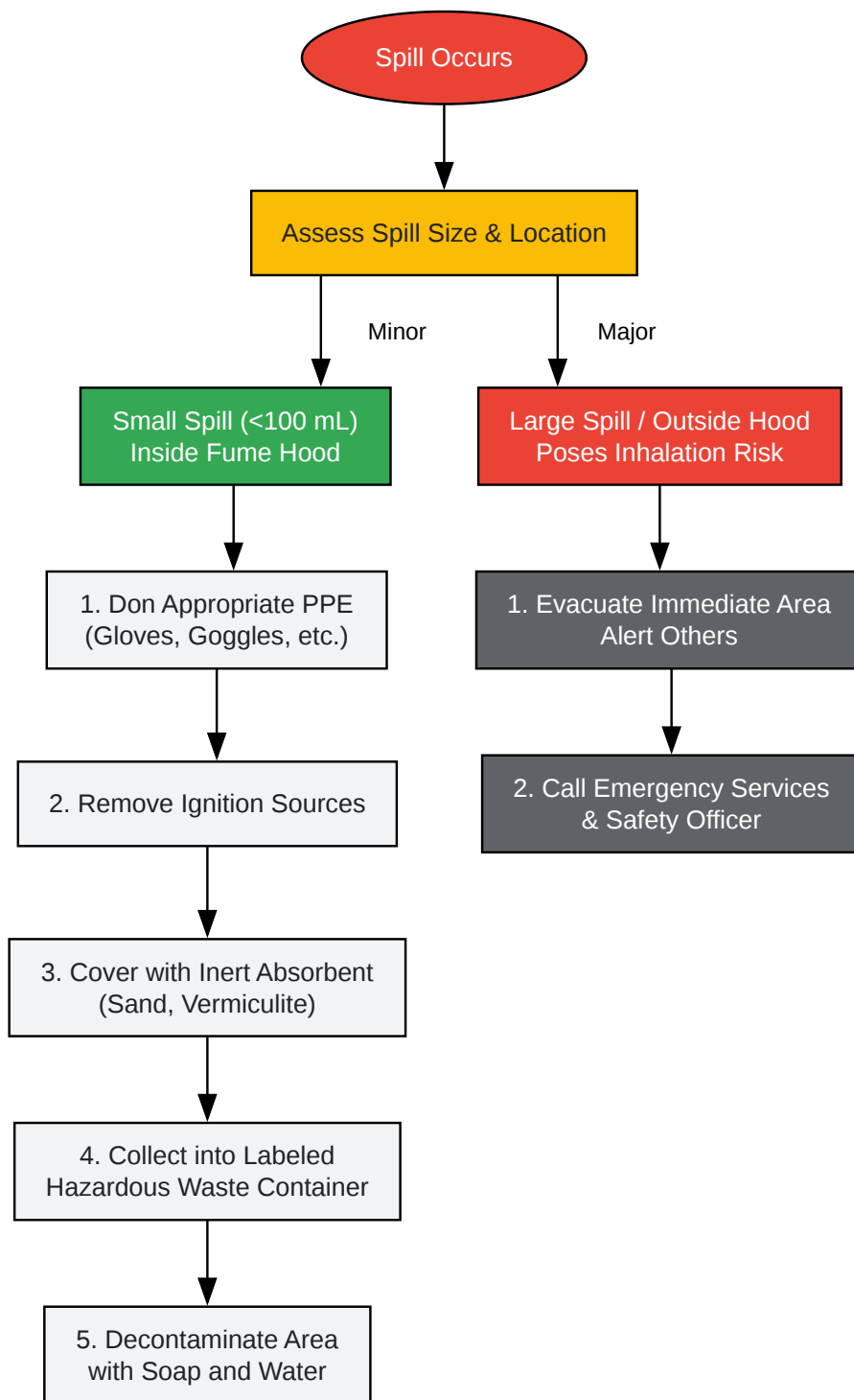
Visual Workflow Diagrams

The following diagrams illustrate critical safety workflows.



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Caption: Emergency first aid workflow following an exposure incident.



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Caption: Decision workflow for handling a chemical spill event.

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